An In-Depth Technical Guide to 2,5,6-Trimethoxynicotinaldehyde

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Compound of Interest

Compound Name:	*2,5,6-Trimethoxynicotinaldehyde*
CAS No.:	*124769-08-0*
Cat. No.:	*B3093719*

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Abstract

This technical guide provides a comprehensive overview of **2,5,6-trimethoxynicotinaldehyde**, a substituted pyridine derivative with potential applications in medicinal chemistry and organic synthesis. While direct experimental data for this compound is not extensively available in peer-reviewed literature, this guide synthesizes information from commercial suppliers, analogous structures, and established chemical principles to offer a detailed profile. This includes its chemical identity, a proposed synthetic pathway, predicted spectroscopic data for structural elucidation, and a discussion of its potential as a building block in the development of novel therapeutic agents. The information herein is intended to serve as a foundational resource to stimulate and support further research and development activities.

Chemical Identity and Properties

2,5,6-Trimethoxynicotinaldehyde is a polysubstituted aromatic aldehyde. The presence of methoxy groups and an aldehyde function on the pyridine ring suggests its potential as a versatile intermediate in the synthesis of more complex molecules.

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Table 1: Chemical and Physical Properties

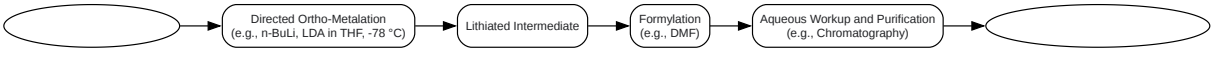
Property	Value	Source
CAS Number	124769-08-0	
Molecular Formula	$C_9H_{11}NO_4$	-
Molecular Weight	197.19 g/mol	-
IUPAC Name	2,5,6-trimethoxypyridine-3-carbaldehyde	-
Canonical SMILES	COC1=CC(C=O)=C(OC)N=C1OC	-
InChI	InChI=1S/C9H11NO4/c1-12-7-4-6(5-11)8(13-2)10-9(7)14-3/h4-5H,1-3H3	-
Purity	Typically ≥98% (as offered by commercial suppliers)	

Note: Some properties are calculated based on the molecular structure and have not been experimentally determined.

Proposed Synthesis

A definitive, peer-reviewed synthesis of **2,5,6-trimethoxynicotinaldehyde** is not readily available. However, a plausible synthetic route can be proposed based on established methodologies for the formylation of substituted pyridines. One such approach is the ortho-formylation of a pre-existing 2,5,6-trimethoxypyridine precursor via directed ortho-metalation.

Synthetic Workflow



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Caption: Proposed synthetic workflow for **2,5,6-trimethoxynicotinaldehyde**.

Experimental Protocol (Hypothetical)

This protocol is a representative procedure based on the synthesis of analogous compounds, such as 2,4,6-trichloronicotinaldehyde, and would require optimization.[1]

- Preparation of the Precursor: The synthesis would commence with the preparation of 2,5,6-trimethoxypyridine. This could potentially be achieved from a commercially available di- or tri-hydroxypyridine through exhaustive methylation using a suitable methylating agent (e.g., dimethyl sulfate or methyl iodide) under basic conditions.
- Directed Ortho-Metalation:
  - Dissolve 2,5,6-trimethoxypyridine in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., argon or nitrogen).
  - Cool the solution to -78 °C using a dry ice/acetone bath.
  - Slowly add a solution of a strong base, such as n-butyllithium (n-BuLi) or lithium diisopropylamide (LDA), dropwise to the cooled solution. The methoxy groups are expected to direct the lithiation to the C3 position.
  - Stir the reaction mixture at -78 °C for a specified time (e.g., 1-2 hours) to ensure the complete formation of the lithiated intermediate.
- Formylation:
  - To the cold solution of the lithiated pyridine, add a formylating agent, such as anhydrous N,N-dimethylformamide (DMF), dropwise, ensuring the temperature remains below -70 °C.
  - Allow the reaction to stir at -78 °C for an additional period before gradually warming to room temperature.
- Workup and Purification:
  - Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.

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- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield **2,5,6-trimethoxynicotinaldehyde**.

Spectroscopic Profile (Predicted)

For unambiguous structural confirmation, a full suite of spectroscopic analyses is essential. While experimental spectra are not widely published, a predicted profile can be constructed based on the analysis of closely related compounds.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum is expected to be relatively simple, with distinct signals for the aldehydic proton, the remaining aromatic proton on the pyridine ring, and the three methoxy groups. Predictions are based on data from analogous compounds like 2,3,6-trimethoxyisonicotinaldehyde and 2,4,6-trimethoxybenzaldehyde.[2][3]

Table 2: Predicted ^{1}H NMR Spectral Data

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
Aldehyde (-CHO)	9.8 - 10.5	Singlet (s)	1H	The aldehydic proton is highly deshielded due to the electronegativity of the oxygen and the anisotropic effect of the carbonyl group.
Pyridine Ring (H4)	7.5 - 7.8	Singlet (s)	1H	This proton is in an electron-rich pyridine ring, but its chemical shift will be influenced by the adjacent aldehyde and methoxy groups.
Methoxy (-OCH_3) at C6	4.0 - 4.2	Singlet (s)	3H	The methoxy group at C6 is flanked by the nitrogen atom and another methoxy group, leading to a downfield shift.
Methoxy (-OCH_3) at C2	3.9 - 4.1	Singlet (s)	3H	Similar to the C6 methoxy, its position adjacent to the nitrogen results in a downfield shift.

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Methoxy (-OCH_3) at C5	3.8 - 4.0	Singlet (s)	3H	This methoxy group is likely to be the most upfield of the three, being further from the electron-withdrawing nitrogen.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule.

Table 3: Predicted ^{13}C NMR Spectral Data

Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
Aldehyde Carbonyl (C=O)	185 - 195	Typical chemical shift for an aromatic aldehyde carbonyl carbon.
C2, C6	160 - 165	These carbons are attached to both a nitrogen and an oxygen, resulting in a significant downfield shift.
C5	150 - 155	This carbon is attached to a methoxy group.
C3	125 - 135	The carbon bearing the aldehyde group.
C4	110 - 120	The carbon with the remaining proton.
Methoxy Carbons (-OCH_3)	55 - 65	Typical chemical shift range for methoxy carbons.

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Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present in the molecule.

Table 4: Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Functional Group	Vibration
~2950-2850	C-H (methoxy)	Stretch
~2850-2750	C-H (aldehyde)	Stretch (Fermi doublet)
~1700	C=O (aldehyde)	Stretch
~1600, ~1480	C=C, C=N (aromatic ring)	Stretch
~1250-1000	C-O (methoxy)	Stretch

Mass Spectrometry (MS)

The mass spectrum will provide information about the molecular weight and fragmentation pattern of the molecule.

- Molecular Ion (M^+): A prominent peak is expected at m/z = 197, corresponding to the molecular weight of the compound.
- Key Fragmentation Pathways:
  - Loss of a methyl radical ($\bullet CH_3$) from a methoxy group to give a fragment at m/z = 182.
  - Loss of formaldehyde (CH_2O) from a methoxy group, particularly from the C2 or C6 positions.
  - Loss of the formyl radical ($\bullet CHO$) to give a fragment at m/z = 168.
  - Cleavage of the C-O bond of the methoxy groups.

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Potential Applications in Drug Discovery and Development

Substituted nicotinaldehydes and their derivatives are of significant interest in medicinal chemistry due to their diverse biological activities. While specific studies on **2,5,6-trimethoxynicotinaldehyde** are lacking, its structural features suggest several promising avenues for research.

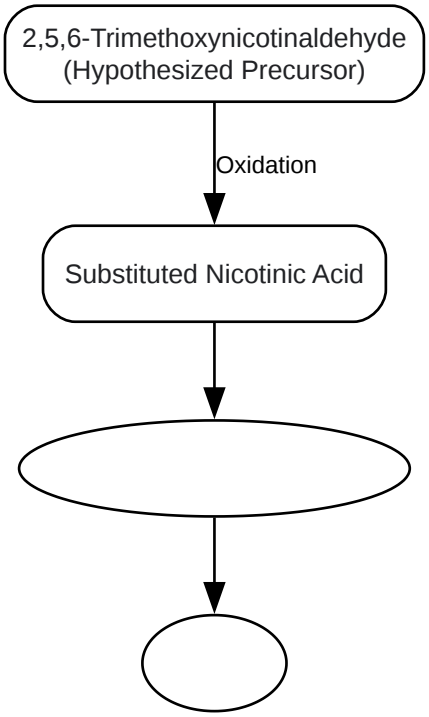
Precursor for Bioactive Heterocycles

The aldehyde functionality serves as a versatile handle for the synthesis of a wide range of heterocyclic systems. Nicotinaldehyde-based compounds have been used to synthesize azlactones with potential anti-proliferative and enzyme inhibitory activities.[4] The aldehyde can readily undergo condensation reactions with amines to form Schiff bases, which are precursors to various bioactive molecules.

Role in NAD Biosynthesis

Nicotinaldehyde has been identified as a novel precursor for NAD (Nicotinamide Adenine Dinucleotide) biosynthesis in human cells.[5] NAD is a critical coenzyme in cellular metabolism, and its dysregulation is implicated in various diseases, including cancer. The ability of nicotinaldehyde to replenish intracellular NAD levels suggests that substituted derivatives like **2,5,6-trimethoxynicotinaldehyde** could be explored as modulators of NAD metabolism.[5]

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Caption: Hypothesized role in NAD biosynthesis.

Development of Novel Kinase Inhibitors

The pyridine scaffold is a common feature in many kinase inhibitors used in oncology. The aldehyde group of **2,5,6-trimethoxynicotinaldehyde** can be elaborated into various pharmacophores that can interact with the active site of kinases. The methoxy groups can also be modified to optimize potency, selectivity, and pharmacokinetic properties.

Conclusion

2,5,6-Trimethoxynicotinaldehyde is a chemical entity with considerable, yet largely unexplored, potential in synthetic and medicinal chemistry. This guide provides a foundational understanding of its properties, a plausible synthetic strategy, and a predicted spectroscopic profile to aid in its identification and characterization. The structural similarities to other biologically active nicotinaldehyde derivatives suggest that this compound could be a valuable building block for the discovery of new therapeutic agents. Further experimental investigation into the synthesis, reactivity, and biological activity of **2,5,6-trimethoxynicotinaldehyde** is warranted to fully realize its potential.

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